

Entinostat Solubility & Storage Specifications

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Compound Focus: Entinostat

CAS No.: 209783-80-2

Cat. No.: S548371

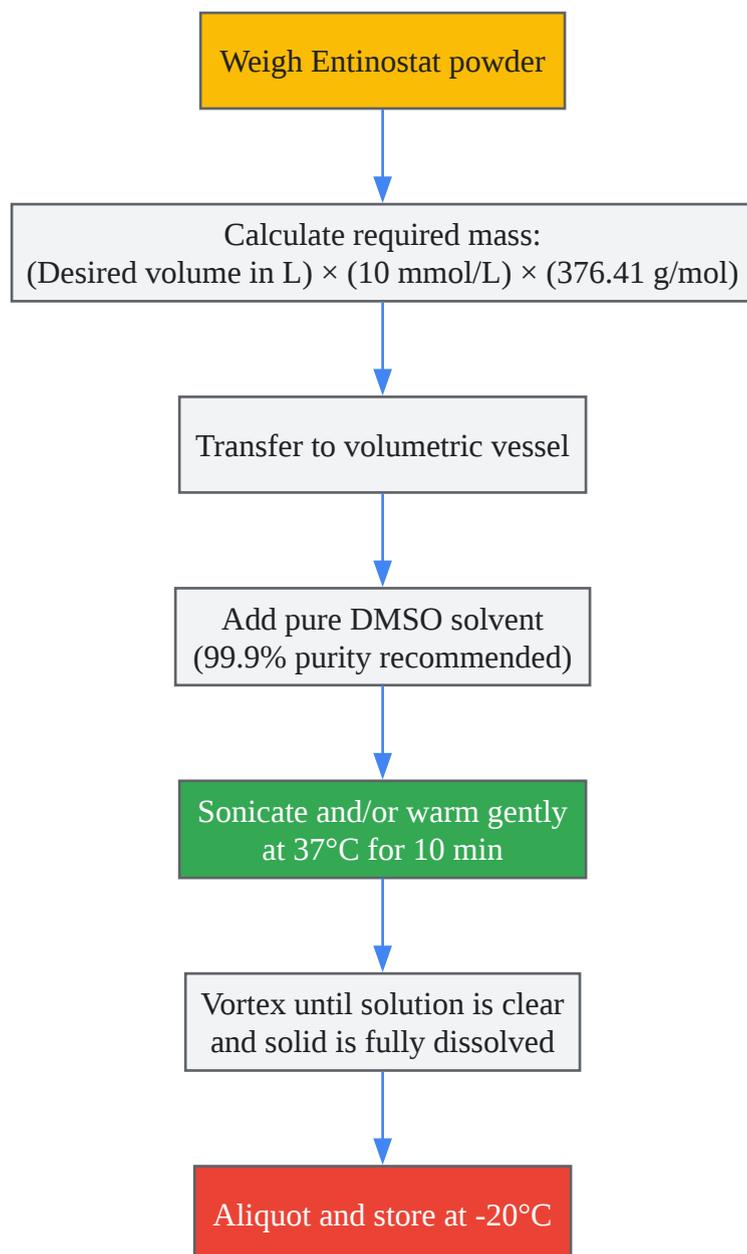
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The table below consolidates the essential data for handling **Entinostat** in the laboratory.

Specification	Details	Source / Citation
Solubility in DMSO	≥ 18.8 mg/mL (50 mM); up to 25 mg/mL with slight warming [1] [2] [3]	[4] [1] [2]
Stock Solution Concentration	10 mM - 50 mM (in DMSO) is common for cell culture [4] [2]	[4] [2]
Storage of Solid	-20°C, protected from moisture and light [1] [5] [2]	[1] [5] [2]
Storage of Solution	-20°C; use shortly after preparation (up to 1 week) [3]	[4] [3]
Appearance	White to off-white crystalline solid [1] [2] [3]	[1] [2] [3]

Step-by-Step Guide for Solution Preparation

For a 10 mM stock solution in DMSO, you can follow this workflow:



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- **Critical Step Notes:** Sonication and gentle warming at **37°C for 10 minutes** are recommended to achieve full dissolution and a clear solution due to the high concentration [4] [2]. Always use high-purity DMSO (99.9%) to prevent contamination and decomposition.

Troubleshooting Common Issues

- **Precipitation Upon Storage:** If your stock solution precipitates after thawing, warm it again at 37°C and vortex thoroughly. For long-term stability, **avoid repeated freeze-thaw cycles** by storing in small, single-use aliquots [4] [3].
- **Working Solution Dilution:** When diluting the DMSO stock solution into aqueous cell culture media, the final DMSO concentration should typically be kept low (e.g., 0.1% or less) to avoid cytotoxicity [4] [5].
- **Physical Form Discrepancy:** **Entinostat** is described as a "white to off-white crystalline solid" [1]. If the received powder appears different, contact the supplier.

Frequently Asked Questions

Q1: What is the typical working concentration for cell culture experiments? The effective concentration varies by cell line. The average IC50 for tumor cell proliferation is around **2.57 µM**, but specific cell lines can be much more sensitive, with IC50 values as low as **0.061 µM** [6] [4]. A dose-response experiment is necessary to determine the optimal concentration for your specific model.

Q2: Can Entinostat be dissolved in solvents other than DMSO? While DMSO is the preferred and best-documented solvent, one source indicates solubility in ethanol at ≥ 7.4 mg/mL with ultrasonication [2]. However, DMSO remains the standard for in vitro research.

Q3: How long can I store a prepared Entinostat solution? The solid powder is stable for at least 12 months when stored properly at -20°C [1]. However, solutions in DMSO have a shorter shelf life. It is recommended to store them at -20°C and **use them within one week** [3].

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References

1. MS-275 (Entinostat) HDAC1, HDAC3 27011 [bpsbioscience.com]

2. Entinostat (MS-275,SNDX-275) [apexbt.com]
3. MS-275 (Entinostat) | HDAC inhibitor [focusbiomolecules.com]
4. | MS-275 | HDAC class I inhibitor | TargetMol Entinostat [targetmol.com]
5. Entinostat (MS-275) | CAS#:209783-80-2 [chemsrc.com]
6. Entinostat (MS-275) | HDAC inhibitors/activators inhibitor [selleckchem.com]

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